

"Comparative study of different advanced oxidation processes for Reactive Brown 18 degradation"

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Compound of Interest

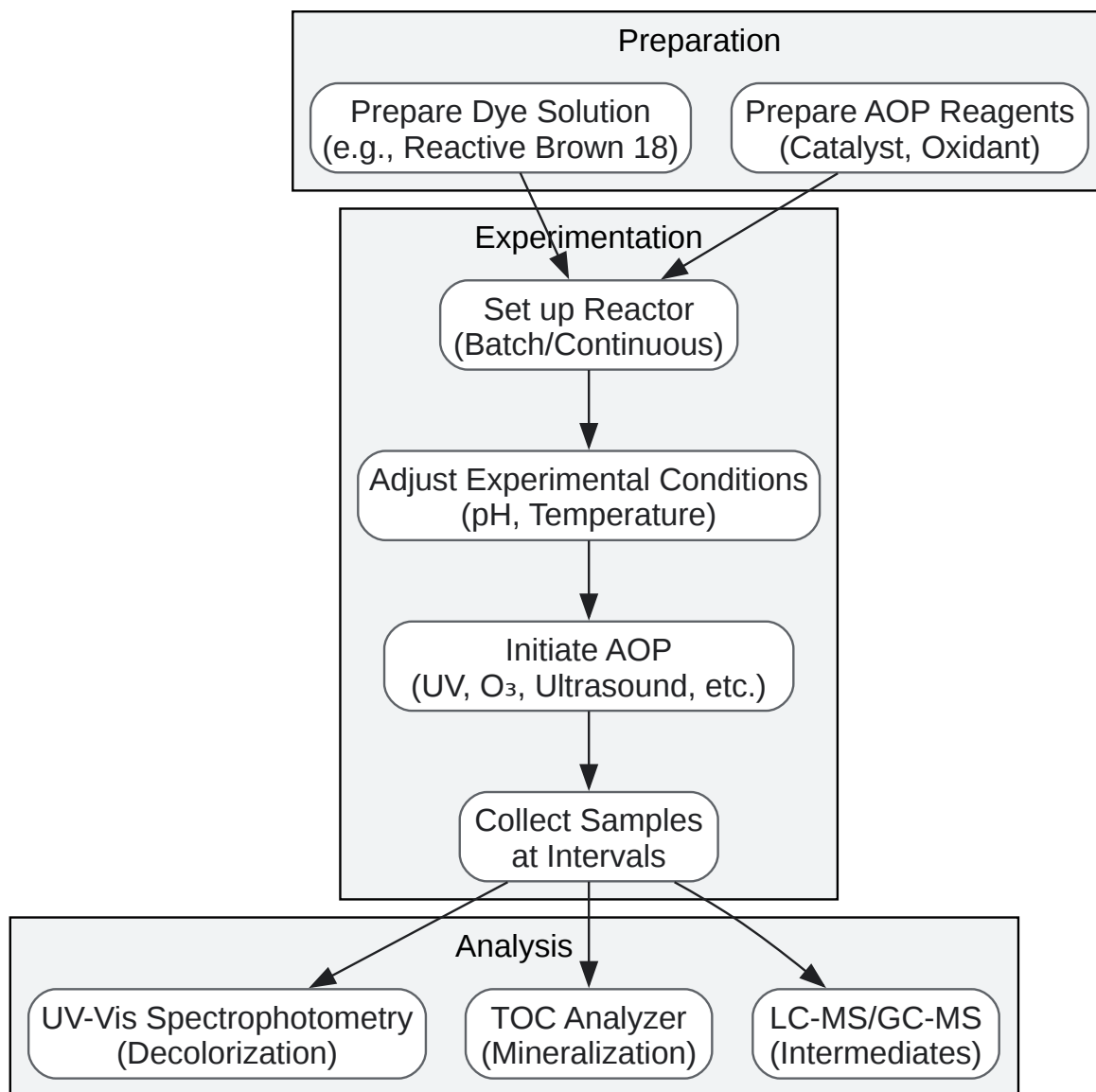
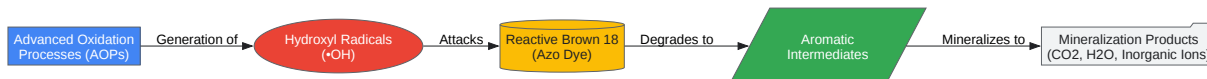
Compound Name: Reactive Brown 18

Cat. No.: B1172410

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General Mechanism of Advanced Oxidation Processes

Advanced Oxidation Processes are characterized by the in-situ generation of highly reactive oxygen species (ROS), primarily hydroxyl radicals. These radicals are powerful, non-selective oxidizing agents that can attack and degrade complex organic molecules, such as azo dyes, into simpler and less harmful compounds. The fundamental principle involves the cleavage of the chromophoric azo bond ($-N=N-$), leading to decolorization, followed by the mineralization of the aromatic intermediates into CO_2 , H_2O , and inorganic ions.



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